

Physical properties of monoethyl adipate (melting point, boiling point)

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Compound of Interest

Compound Name: *Monoethyl adipate*

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A Technical Guide to the Physical Properties of Monoethyl Adipate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **monoethyl adipate**, a significant intermediate in various chemical syntheses. The focus of this document is on its melting and boiling points, critical parameters for its handling, purification, and application in research and development.

Core Physical Properties

Monoethyl adipate is a white to off-white crystalline solid at room temperature. Its physical characteristics are crucial for its application in organic synthesis and pharmaceutical development.

Quantitative Data Summary

The melting and boiling points of **monoethyl adipate** have been reported in the literature. A summary of these values is presented in the table below for easy reference and comparison.

Physical Property	Value	Conditions
Melting Point	28-29 °C	-
Melting Point	29.00 °C	760.00 mm Hg
Boiling Point	285.00 °C	760.00 mm Hg
Boiling Point	180 °C	18 mmHg

Experimental Protocols

While specific experimental details for the determination of the physical properties of **monoethyl adipate** are not extensively published, the following sections describe standard and widely accepted laboratory protocols for measuring the melting and boiling points of organic compounds. These methodologies are representative of the techniques likely employed to determine the values cited above.

Melting Point Determination: Capillary Tube Method

The capillary tube method is a common and reliable technique for determining the melting point of a crystalline solid.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)[\[2\]](#)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: The **monoethyl adipate** sample must be completely dry and finely powdered.[\[1\]](#)[\[5\]](#) If necessary, the sample is ground using a mortar and pestle.

- Capillary Tube Loading: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the sealed end.[5][6] This process is repeated until a sample height of 2-3 mm is achieved.[3][6]
- Apparatus Setup: The loaded capillary tube is placed into the heating block of the melting point apparatus.[2][6] A calibrated thermometer is inserted into the designated port.
- Heating and Observation: The apparatus is heated at a controlled rate. An initial rapid heating can be used to determine an approximate melting point.[2][3] For an accurate measurement, the heating rate should be slow, around 1-2 °C per minute, as the temperature approaches the expected melting point.[2][3]
- Data Recording: The temperature at which the first droplet of liquid appears is recorded as the initial melting point. The temperature at which the entire solid has transitioned to a liquid is recorded as the final melting point. The melting range is reported as the interval between these two temperatures.[2][3]

Boiling Point Determination: Distillation Method

For larger sample volumes, the boiling point can be accurately determined using a simple distillation setup.[7][8][9][10][11]

Apparatus:

- Distillation flask
- Condenser
- Receiving flask
- Thermometer and adapter
- Heating mantle or oil bath
- Boiling chips

Procedure:

- Apparatus Assembly: A simple distillation apparatus is assembled. The distillation flask is charged with the liquid **monoethyl adipate** and a few boiling chips to ensure smooth boiling.
- Thermometer Placement: The thermometer is positioned in the neck of the distillation flask so that the top of the mercury bulb is level with the bottom of the side arm leading to the condenser. This ensures that the recorded temperature is that of the vapor in equilibrium with the boiling liquid.
- Heating: The flask is heated gently. As the liquid boils, the vapor rises, and the temperature on the thermometer will increase.
- Boiling Point Reading: The temperature is recorded when it stabilizes, and there is a steady condensation of vapor on the thermometer bulb and distillation into the receiving flask. This stable temperature is the boiling point of the liquid at the recorded atmospheric pressure.[\[7\]](#) [\[11\]](#)

Boiling Point Determination: Thiele Tube Method

For smaller quantities of liquid, the Thiele tube method is a convenient alternative for determining the boiling point.[\[8\]](#)

Apparatus:

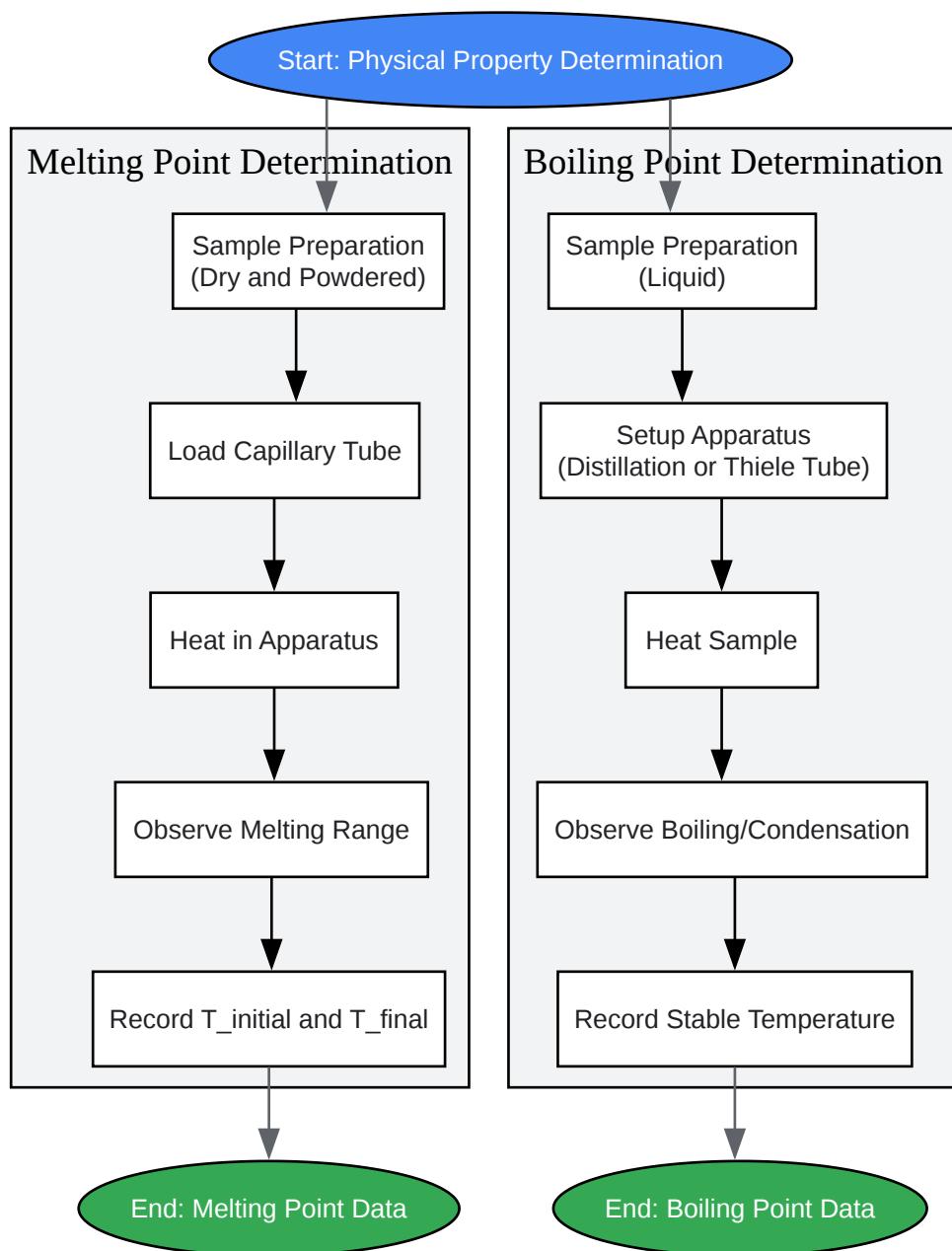
- Thiele tube
- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating oil (e.g., mineral oil)
- Bunsen burner or microburner

Procedure:

- Sample Preparation: A small amount of liquid **monoethyl adipate** is placed in the small test tube. A capillary tube, with its sealed end uppermost, is placed inside the test tube.
- Apparatus Setup: The test tube assembly is attached to a thermometer. The entire assembly is then placed in the Thiele tube containing heating oil, ensuring the sample is below the oil level.
- Heating: The side arm of the Thiele tube is heated gently. This design promotes convection currents that ensure uniform heating of the oil bath.
- Observation: As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube. Heating is continued until a steady stream of bubbles is observed.
- Boiling Point Reading: The heat source is removed, and the apparatus is allowed to cool. The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is recorded as the boiling point.[\[12\]](#)

Process Visualization

The following diagram illustrates the general workflow for the determination of the physical properties of an organic compound like **monoethyl adipate**.

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Caption: Workflow for Determining Physical Properties.

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